

GNE-4997 in Combination with Other Signaling Inhibitors: A Comparative Guide

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Compound of Interest

Compound Name: GNE-4997

Cat. No.: B15541178

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Introduction

GNE-4997 is a potent and highly selective inhibitor of the Interleukin-2 Inducible T-cell Kinase (ITK), a key enzyme in the T-cell receptor (TCR) signaling pathway. Its high selectivity suggests a favorable safety profile, making it a promising candidate for combination therapies in oncology and immunology. This guide provides a comparative overview of the potential for **GNE-4997** in combination with other signaling inhibitors, drawing upon preclinical data from other selective ITK inhibitors to highlight synergistic opportunities. While specific combination data for **GNE-4997** is not yet publicly available, the findings from structurally and mechanistically similar ITK inhibitors provide a strong rationale for its investigation in various combination regimens.

GNE-4997: A Profile

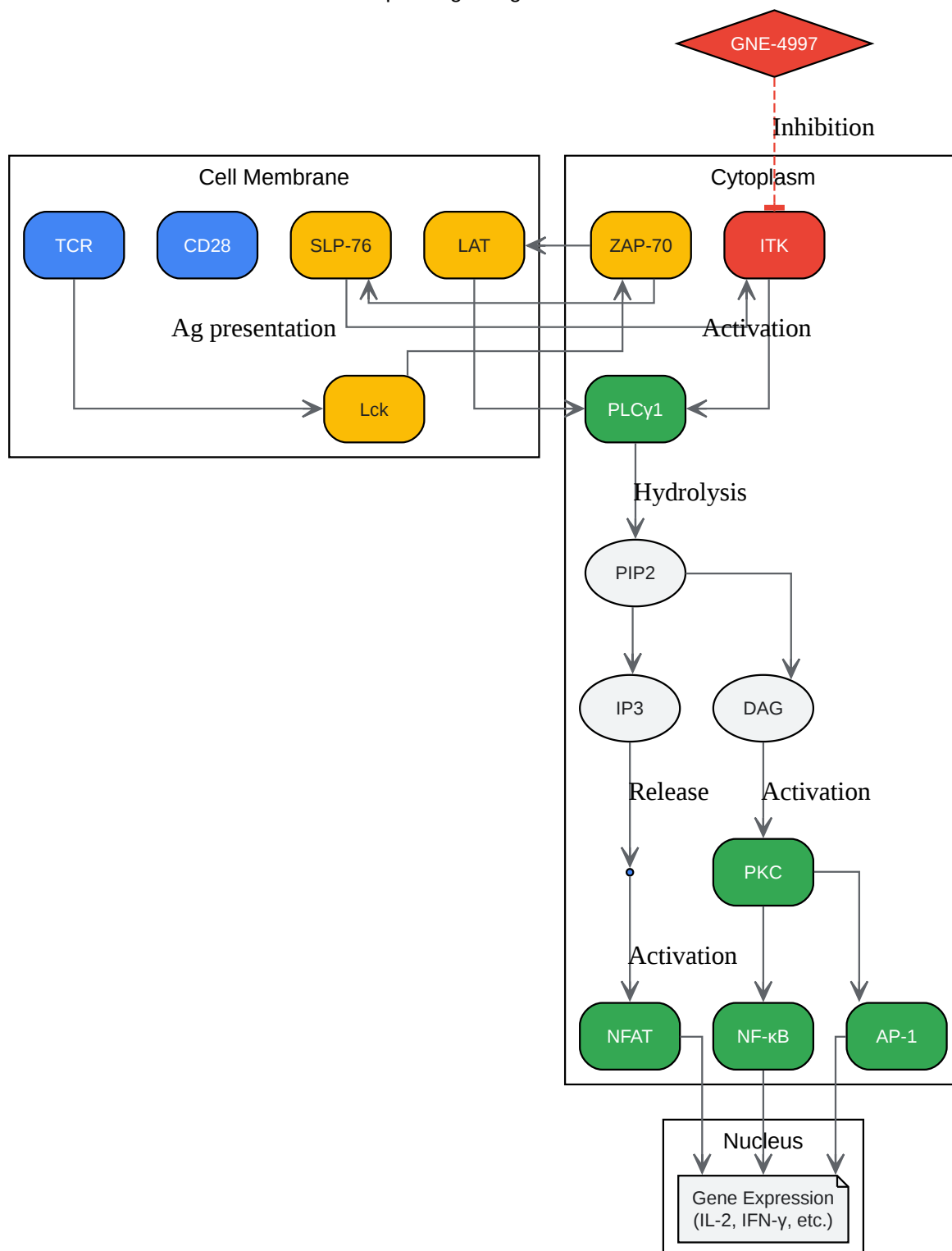
GNE-4997 is a small molecule inhibitor that targets ITK with high precision. ITK is a critical component of the TCR signaling cascade, which governs T-cell activation, proliferation, and differentiation. By inhibiting ITK, **GNE-4997** can modulate T-cell responses, which is a desirable therapeutic strategy for T-cell driven malignancies and autoimmune diseases.

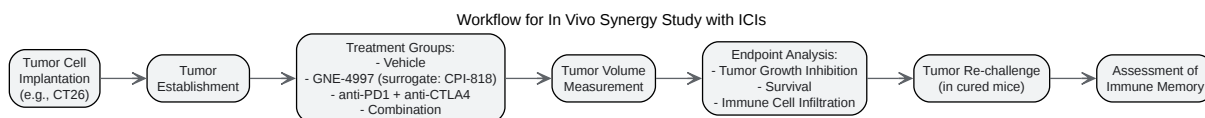
Parameter	Value	Reference
Target	Interleukin-2 Inducible T-cell Kinase (ITK)	[1] [2]
Ki	0.09 nM	[1] [2]
Cellular Activity (PLC- γ phosphorylation in Jurkat cells)	IC ₅₀ = 4 nM	[1]

Signaling Pathway of GNE-4997

The diagram below illustrates the central role of ITK in the T-cell receptor signaling pathway and the point of intervention for **GNE-4997**.

T-Cell Receptor Signaling and ITK Inhibition





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References

- 1. [corvuspharma.com](https://www.corvuspharma.com) [[corvuspharma.com](https://www.corvuspharma.com)]
- 2. Targeting ITK signaling for T cell-mediated diseases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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